

An In-depth Technical Guide to PACSIN SH3 Domain Binding Partners

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Paucin*

Cat. No.: *B1201884*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction to PACSIN Proteins and their SH3 Domains

The Protein Kinase C and Casein Kinase Substrate in Neurons (PACSIN) family, also known as syndapins, are crucial adapter proteins involved in a variety of cellular processes. In mammals, this family consists of three isoforms: PACSIN1 (syndapin I), PACSIN2 (syndapin II), and PACSIN3 (syndapin III). These proteins are characterized by a conserved domain architecture, featuring an N-terminal F-BAR (Fes/CIP4 Homology-Bin/Amphiphysin/Rvs) domain, a central variable region, and a C-terminal SH3 (Src Homology 3) domain.

The F-BAR domain is responsible for sensing and inducing membrane curvature, playing a vital role in processes like endocytosis and vesicle formation. The C-terminal SH3 domain, the focus of this guide, is a protein-protein interaction module that typically binds to proline-rich motifs on target proteins. This interaction is fundamental to the function of PACSINs, allowing them to recruit various proteins to specific cellular locations and thereby orchestrate complex signaling and trafficking events. Understanding the binding partners of the PACSIN SH3 domains is key to elucidating their roles in cellular physiology and pathology.

PACSIN SH3 Domain Binding Partners: A Quantitative Overview

The SH3 domains of all three PACSIN isoforms have been shown to interact with a range of proteins, primarily involved in endocytosis, cytoskeletal regulation, and vesicle trafficking. While all three isoforms share some common binding partners, there are also specific interactors for each, reflecting their distinct and overlapping functions.

Table 1: PACSIN 1 (Syndapin I) SH3 Domain Binding Partners

Binding Partner	Function	Quantitative Data (Kd)
Dynamin-1	GTPase involved in vesicle scission	Not available
Synaptojanin 1	Phosphatase in synaptic vesicle recycling	Not available
N-WASP	Actin polymerization regulator	Not available
Synapsin I	Synaptic vesicle clustering	Not available
mSos1	Guanine nucleotide exchange factor	Not available

Table 2: PACSIN 2 (Syndapin II) SH3 Domain Binding Partners

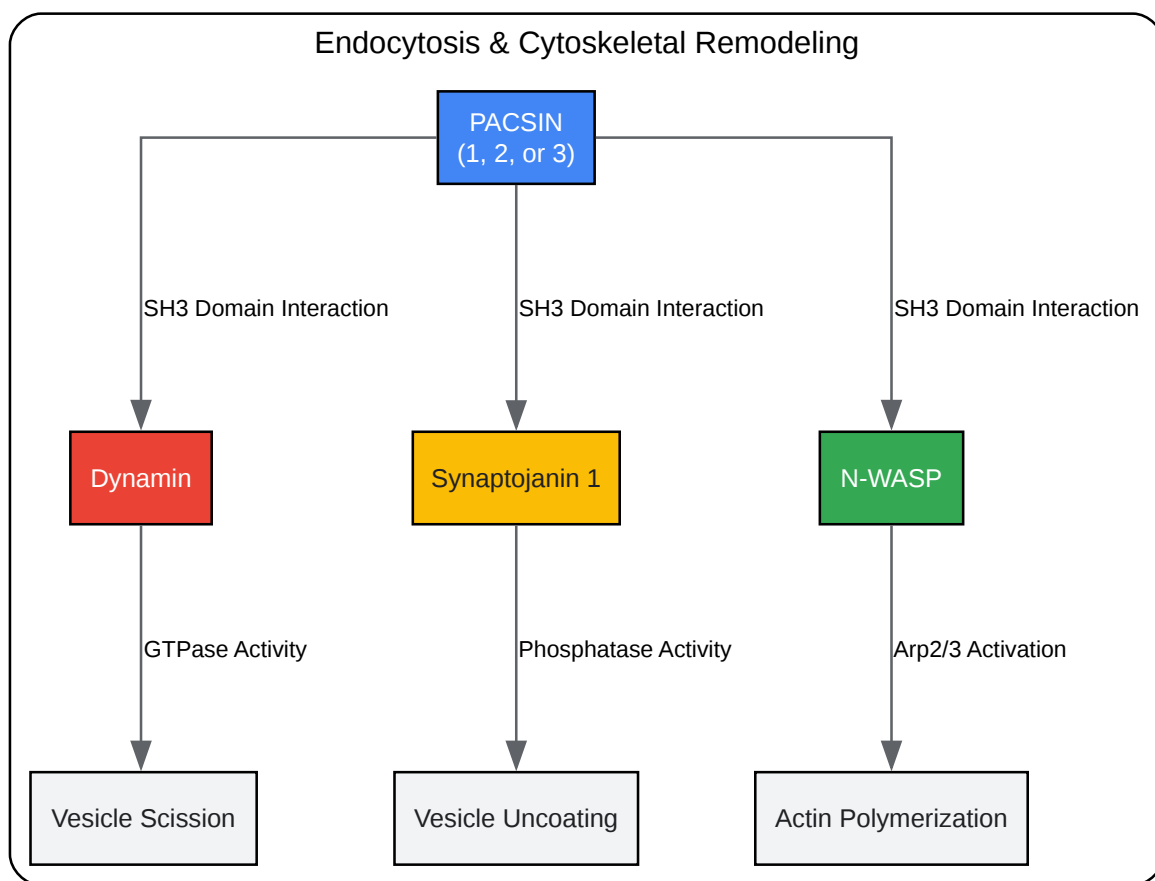
Binding Partner	Function	Quantitative Data (Kd)
Dynamin	GTPase involved in vesicle scission	Not available
Synaptojanin 1	Phosphatase in synaptic vesicle recycling	Not available
N-WASP	Actin polymerization regulator	Not available
ADAM13	A disintegrin and metalloprotease	Not available
Cobll1	Cordon-bleu protein-like 1	25.8 nM[1]
SH3BP1	SH3 domain-binding protein 1	2.2 μM[1]
AP-3	Adaptor protein complex 3	Not available
mSos1	Guanine nucleotide exchange factor	Not available

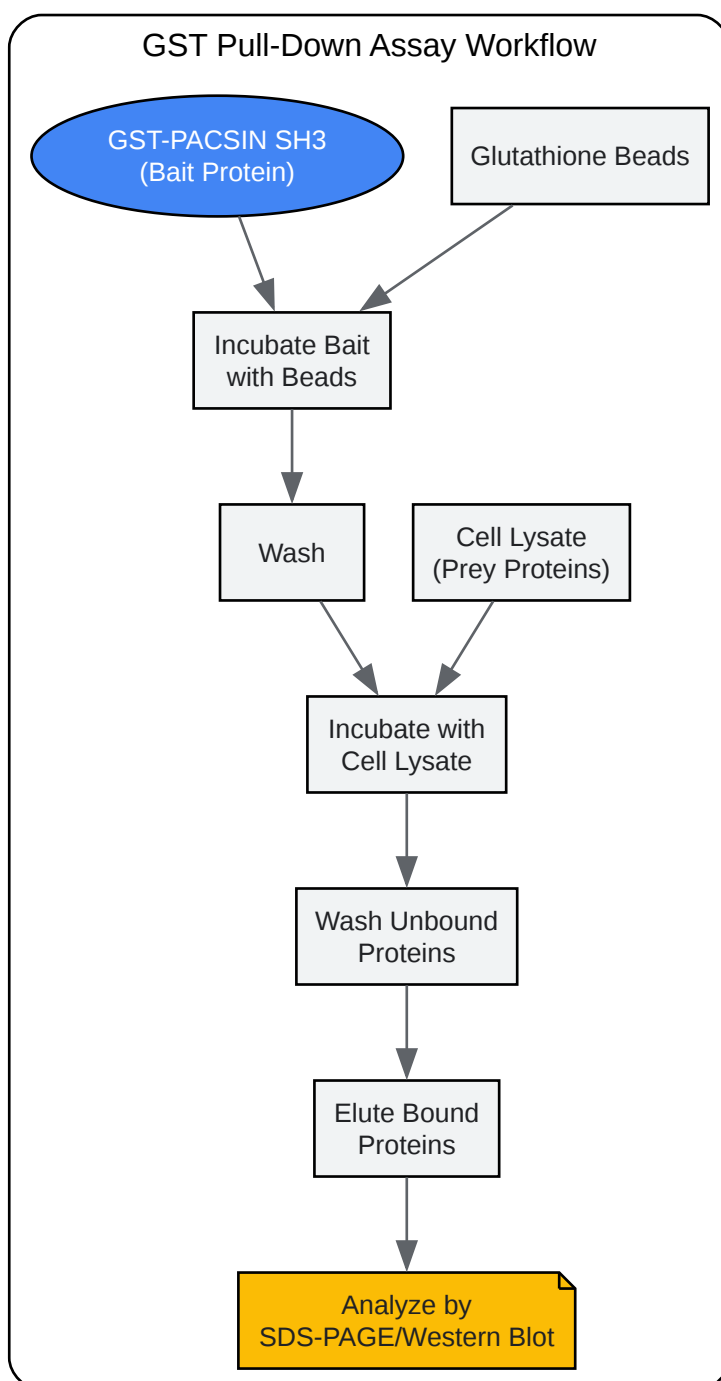
Table 3: PACSIN 3 (Syndapin III) SH3 Domain Binding Partners

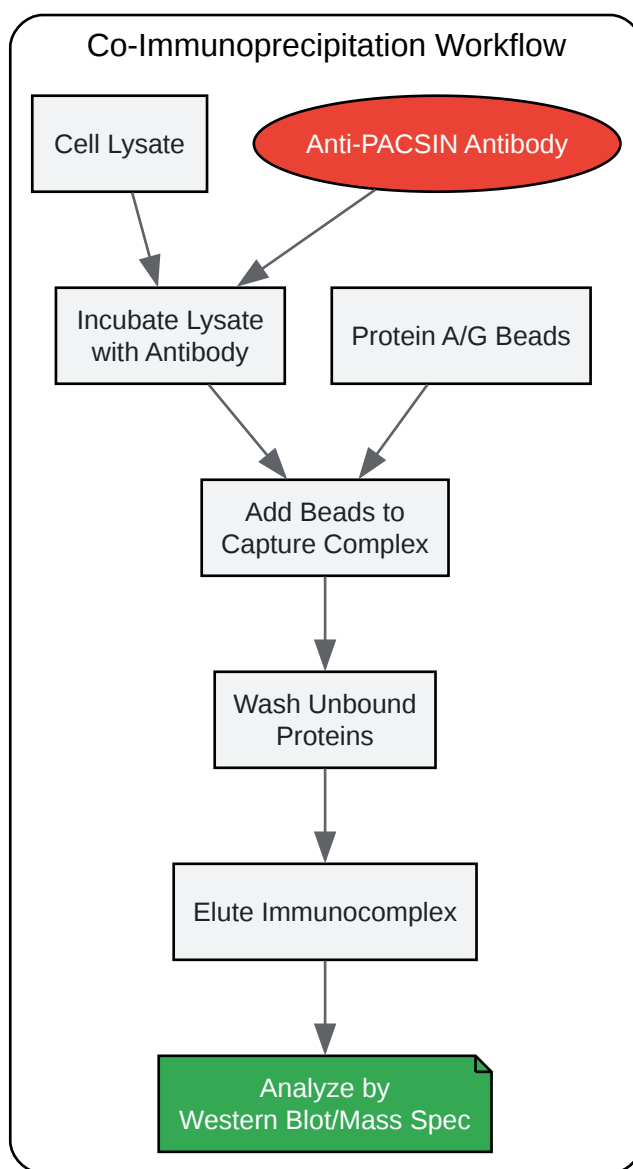
Binding Partner	Function	Quantitative Data (Kd)
Dynamin	GTPase involved in vesicle scission	Not available
Synaptojanin 1	Phosphatase in synaptic vesicle recycling	Not available
N-WASP	Actin polymerization regulator	Not available
ADAM12	A disintegrin and metalloprotease	Not available

Key Signaling Pathways and Experimental Workflows

The interactions mediated by the PACSIN SH3 domains are central to several critical cellular pathways. The following diagrams, generated using Graphviz, illustrate these relationships and the workflows of key experimental techniques used to identify them.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What Is the General Procedure for GST Pull-Down Analysis of Protein–Protein Interactions? | MtoZ Biolabs [mtoz-biolabs.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to PACSIN SH3 Domain Binding Partners]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201884#pacsin-sh3-domain-binding-partners]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com